BP Fluor 430 NHS Ester: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*BP Fluor 430 NHS ester*
Cat. No.:	*B15556924*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **BP Fluor 430 NHS ester**, a versatile fluorescent dye for labeling biomolecules. It covers the chemical structure, key properties, detailed experimental protocols for antibody conjugation, and a representative workflow for its application in immunofluorescence microscopy.

Core Properties and Chemical Structure

BP Fluor 430 NHS ester is a water-soluble, green-fluorescent dye designed for covalent labeling of primary and secondary amines in biomolecules such as proteins, antibodies, and amine-modified oligonucleotides.[1][2] Its N-hydroxysuccinimide (NHS) ester functional group reacts with amine groups under mild conditions to form a stable amide bond. This dye is an equivalent to Alexa Fluor 430 and is frequently used in multicolor applications, including flow cytometry and super-resolution microscopy.[2][3]

The chemical structure of **BP Fluor 430 NHS ester** is presented below:

(Image of the chemical structure of **BP Fluor 430 NHS ester** would be placed here if image generation were supported)

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IUPAC Name: (9-(6-((2,5-dioxopyrrolidin-1-yl)oxy)-6-oxohexyl)-8,8-dimethyl-2-oxo-4-(trifluoromethyl)-8,9-dihydro-2H-pyrano[3,2-g]quinolin-6-yl)methanesulfonic acid

Quantitative Data Summary

The key quantitative parameters of **BP Fluor 430 NHS ester** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	$C_{26}H_{27}F_3N_2O_9S$
Molecular Weight	600.56 g/mol [2]
CAS Number	467233-93-8[2]
Excitation Maximum (λex)	430 nm[1]
Emission Maximum (λem)	539 nm[1]
Molar Extinction Coefficient	15,000 $cm^{-1}M^{-1}$[1]
Solubility	Water, DMSO, DMF[1]
Storage Conditions	-20°C, protected from light[1]

Experimental Protocols: Antibody Labeling

This section provides a detailed protocol for the covalent labeling of antibodies with **BP Fluor 430 NHS ester**. The protocol is based on general procedures for NHS ester-based protein conjugation.

Materials

- Antibody to be labeled (in an amine-free buffer)
- **BP Fluor 430 NHS ester**
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5

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- Purification column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS)

Protocol

- Antibody Preparation:
  - Dissolve the antibody in the Reaction Buffer at a concentration of 1-2 mg/mL.
  - If the antibody is in a buffer containing primary amines (e.g., Tris), it must be dialyzed against PBS, and then the buffer should be exchanged for the Reaction Buffer.
- Dye Preparation:
  - Allow the vial of **BP Fluor 430 NHS ester** to warm to room temperature before opening to prevent moisture condensation.
  - Immediately before use, prepare a stock solution of the dye in anhydrous DMSO or DMF at a concentration of 10 mg/mL.
- Labeling Reaction:
  - Calculate the required volume of the dye stock solution. A molar excess of 8-12 moles of dye per mole of antibody is a common starting point for optimization.
  - Slowly add the calculated amount of the dye stock solution to the antibody solution while gently vortexing.
  - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification of the Conjugate:
  - Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) pre-equilibrated with PBS.
  - Collect the fractions containing the fluorescently labeled antibody. The labeled antibody will be visible as a colored band that elutes first.

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- Determination of Degree of Labeling (DOL):
  - The DOL, or the average number of dye molecules conjugated to each antibody molecule, can be determined spectrophotometrically.
  - Measure the absorbance of the purified conjugate at 280 nm (for the protein) and 430 nm (for BP Fluor 430).
  - The DOL can be calculated using the following formula: DOL = (A_{430} × ε_protein) / (A_{280} - (A_{430} × CF_{280})) × ε_dye
    - A_{430} and A_{280} are the absorbances at 430 nm and 280 nm, respectively.
    - ε_protein is the molar extinction coefficient of the antibody at 280 nm (typically ~210,000 $M^{-1}cm^{-1}$ for IgG).
    - ε_dye is the molar extinction coefficient of BP Fluor 430 at 430 nm (15,000 $M^{-1}cm^{-1}$).
    - CF_{280} is the correction factor for the absorbance of the dye at 280 nm (typically around 0.3 for similar dyes).
- Storage:
  - Store the labeled antibody at 4°C for short-term use or at -20°C for long-term storage, protected from light. Aliquoting is recommended to avoid repeated freeze-thaw cycles.

Application Workflow: Immunofluorescence Staining of Cells

This section outlines a typical workflow for using a BP Fluor 430-labeled antibody for immunofluorescence staining of cultured cells, followed by fluorescence microscopy.

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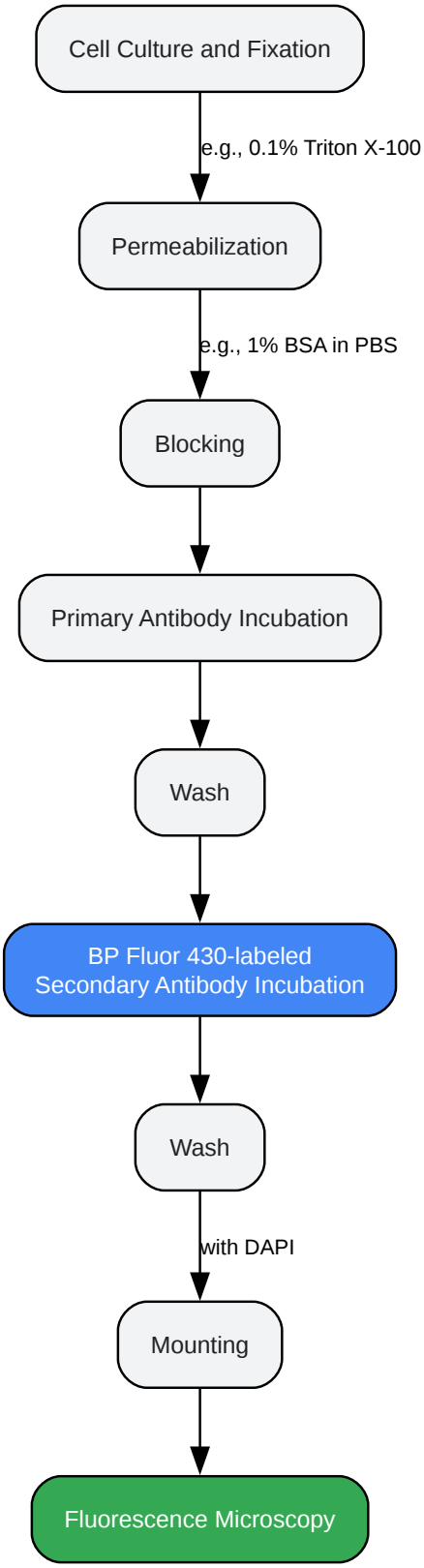

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Caption: Workflow for indirect immunofluorescence staining of cells.

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Detailed Protocol for Immunofluorescence Staining

- Cell Culture and Fixation:
  - Culture cells on sterile coverslips to the desired confluency.
  - Wash the cells with PBS and fix them with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
- Permeabilization:
  - If the target antigen is intracellular, permeabilize the cells with a solution of 0.1% Triton X-100 in PBS for 10 minutes.
- Blocking:
  - Block non-specific antibody binding by incubating the cells in a blocking buffer (e.g., 1% BSA in PBS) for 30-60 minutes.
- Primary Antibody Incubation:
  - Incubate the cells with the primary antibody (unlabeled) diluted in the blocking buffer for 1 hour at room temperature or overnight at 4°C.
- Wash:
  - Wash the cells three times with PBS for 5 minutes each to remove unbound primary antibody.
- Secondary Antibody Incubation:
  - Incubate the cells with the BP Fluor 430-labeled secondary antibody, diluted in the blocking buffer, for 1 hour at room temperature, protected from light.
- Wash:
  - Wash the cells three times with PBS for 5 minutes each to remove unbound secondary antibody.

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- Mounting:
  - Mount the coverslips onto microscope slides using an anti-fade mounting medium, which may contain a nuclear counterstain such as DAPI.
- Fluorescence Microscopy:
  - Visualize the stained cells using a fluorescence microscope equipped with appropriate filters for BP Fluor 430 (excitation ~430 nm, emission ~540 nm) and any other fluorophores used.

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References

- 1. BP Fluor 430 NHS Ester, 467233-93-8 | BroadPharm [broadpharm.com]
- 2. medkoo.com [medkoo.com]
- 3. BP Fluor 430, Alexa Fluor 430 equivalent | BroadPharm [broadpharm.com]
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